

# Unambiguous Identification of Methyl Citrate Derivatives

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Compound of Interest				
Compound Name:	Methyl citrate			
Cat. No.:	B3326548	Get Quote		

The nomenclature "methyl citrate" is not specific to a single compound. Scientific literature and chemical databases identify at least three common derivatives: Trimethyl Citrate, and different isomers of methylcitric acid. The specific compound of interest should be identified by its unique CAS number to avoid ambiguity in research and development.

### **Key Physicochemical Properties**

A summary of the key quantitative data for these compounds is presented below for easy comparison.

Compound Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Methyl citrate	26163-61-1	C7H10O	206.15[1]
Trimethyl citrate	1587-20-8	C9H14O7	234.2[2][3]
2-Methylcitric acid	6061-96-7	C7H10O7	206.15[4][5]

Note: The molecular formula for "**Methyl citrate**" with CAS number 26163-61-1 appears to be C7H10O7 in some sources, which would align its molecular weight with 2-Methylcitric acid. However, one source lists it as C7H10O. This discrepancy highlights the importance of using the CAS number for precise identification.



## **Overview of Methyl Citrate Compounds**

**Methyl Citrate** (CAS 26163-61-1): This compound has been identified as a Monoamine oxidase B (MAO-B) inhibitor with an IC50 of 0.23 mM. It was isolated from the fruits of Opuntia ficus-indica var. saboten Makino.

Trimethyl Citrate (CAS 1587-20-8): As the trimethyl ester of citric acid, this compound is often used in chemical synthesis. One documented synthesis method involves the reaction of citric acid with thionyl chloride in anhydrous methanol.

2-Methylcitric Acid (CAS 6061-96-7): This compound is an endogenous tricarboxylic acid. It is formed from the condensation of propionyl-CoA with oxaloacetic acid by citrate synthase. 2-Methylcitric acid is a known metabolite in the propionate metabolism cycle and its levels can be elevated in individuals with cobalamin (vitamin B12) deficiency.

### **Experimental Protocols**

Detailed experimental protocols are highly specific to the compound and the research question. To provide relevant methodologies, clarification on the specific "**methyl citrate**" of interest is required. Generally, protocols could include:

- Synthesis and Purification: As described for Trimethyl Citrate, this would involve detailed steps for reaction setup, monitoring, workup, and purification, often verified by techniques like NMR, HPLC, and mass spectrometry.
- Enzyme Inhibition Assays: For compounds like the MAO-B inhibitor, protocols would detail
  the enzyme source, substrate, buffer conditions, and method of detecting inhibition.
- Metabolite Quantification: For endogenous compounds like 2-Methylcitric acid, protocols would focus on sample preparation from biological matrices (e.g., serum, urine, dried blood spots) and quantification using methods like GC-MS or LC-MS/MS.

#### **Logical Workflow for Compound Characterization**

The following diagram illustrates a generalized workflow for the identification and characterization of a chemical compound in a research setting.



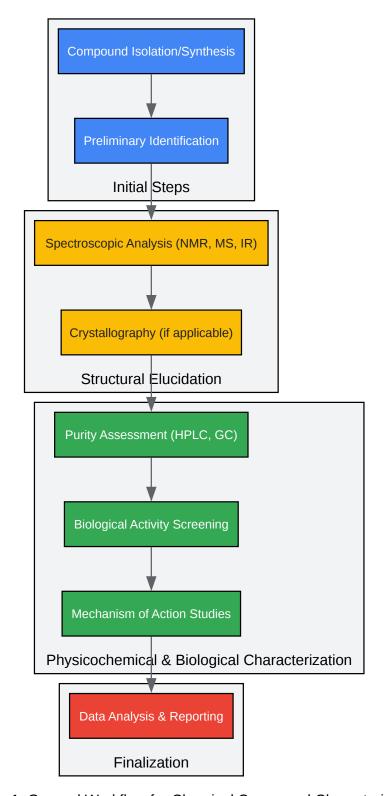


Figure 1. General Workflow for Chemical Compound Characterization

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Figure 1. General Workflow for Chemical Compound Characterization



Further in-depth analysis, including specific signaling pathways and detailed experimental protocols, can be provided upon clarification of the precise **methyl citrate** compound of interest.

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#### References

- 1. 26163-61-1|Methyl citrate|BLD Pharm [bldpharm.com]
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